

# Application Note: HPLC Analysis of Sikokianin C

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## Compound of Interest

Compound Name: *Shikokianin*

Cat. No.: *B15593779*

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## Introduction

Sikokianin C is a natural biflavonoid with significant potential in drug development, particularly in oncology. It has been identified as a potent and selective inhibitor of the enzyme cystathionine  $\beta$ -synthase (CBS).<sup>[1]</sup> Overexpression of CBS is associated with the proliferation and migration of various cancer cells, including colon cancer. By inhibiting CBS, Sikokianin C can suppress cancer cell growth and induce apoptosis, making it a promising candidate for targeted cancer therapy.<sup>[1][2]</sup> Accurate and reliable quantitative analysis of Sikokianin C is crucial for pharmacokinetic studies, formulation development, and quality control of potential drug products. This application note describes a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of Sikokianin C.

## Quantitative Data Summary

The following table summarizes the expected performance characteristics of the described HPLC method for the quantitative analysis of Sikokianin C. These values are representative and may vary based on specific instrumentation and laboratory conditions.

Parameter	Expected Value
Retention Time (t <sub>R</sub> )	Approximately 8.5 min
Linearity (R <sup>2</sup> )	≥ 0.999
Limit of Detection (LOD)	~ 0.05 µg/mL
Limit of Quantification (LOQ)	~ 0.15 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%

## Experimental Protocols

### 1. Sample Preparation

Proper sample preparation is critical for accurate and reproducible HPLC results. The following protocols are recommended for different sample matrices.

#### 1.1. Plant Material (e.g., *Stellera chamaejasme*)

- **Drying and Grinding:** Dry the plant material (e.g., roots) at 40-50°C to a constant weight and grind to a fine powder.
- **Extraction:** Accurately weigh approximately 1.0 g of the powdered plant material. Perform ultrasonic-assisted extraction with 25 mL of methanol for 30 minutes at room temperature. Repeat the extraction twice with fresh solvent.
- **Filtration and Concentration:** Combine the extracts and filter through a 0.45 µm syringe filter. Evaporate the filtrate to dryness under reduced pressure using a rotary evaporator.
- **Reconstitution:** Dissolve the dried extract in a known volume of methanol (e.g., 5 mL) to create a stock solution for HPLC analysis.

#### 1.2. Biological Samples (e.g., Plasma, Tissue Homogenate)

- **Protein Precipitation:** To 100 µL of plasma or tissue homogenate, add 300 µL of acetonitrile containing an internal standard (if used).

- Vortex and Centrifuge: Vortex the mixture for 1 minute, followed by centrifugation at 10,000 x g for 10 minutes.
- Supernatant Collection: Carefully collect the supernatant and evaporate it to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in 100 µL of the mobile phase for HPLC injection.

## 2. HPLC Method Protocol

This protocol is based on established methods for the analysis of flavonoids and can be optimized for specific instruments.

- Instrumentation: A standard HPLC system with a UV-Vis or Photodiode Array (PDA) detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase:
  - Solvent A: 0.1% Formic acid in Water
  - Solvent B: Acetonitrile
- Gradient Program:
  - 0-10 min: 30-70% B
  - 10-15 min: 70-90% B
  - 15-20 min: 90% B
  - 20.1-25 min: 30% B (re-equilibration)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 280 nm

- Injection Volume: 10  $\mu$ L

### 3. Method Validation

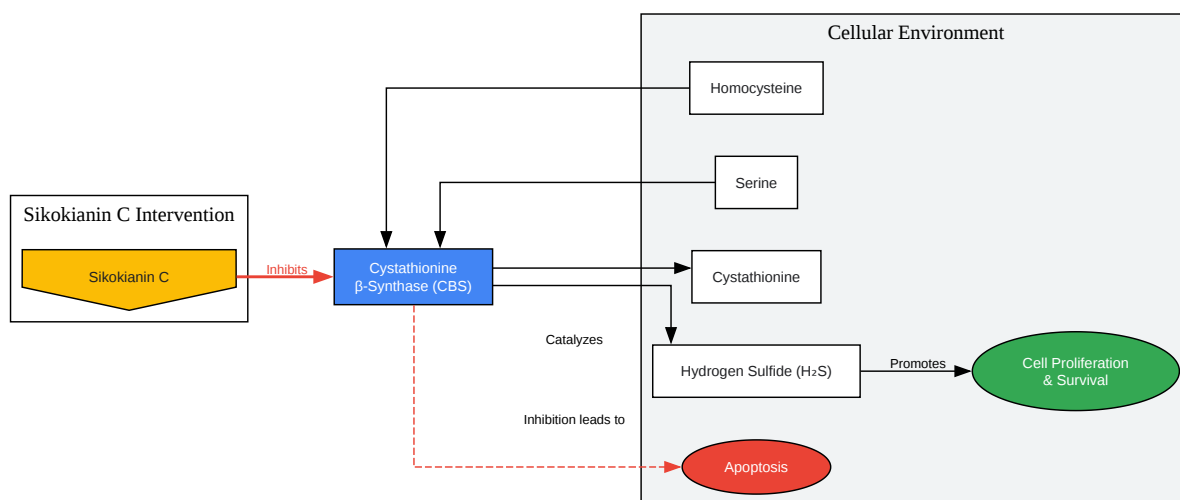
To ensure the reliability of the method, it should be validated according to ICH guidelines, assessing the following parameters:

- Specificity: Analyze a blank sample to ensure no interfering peaks at the retention time of Sikokianin C.
- Linearity: Prepare a series of standard solutions of Sikokianin C (e.g., 0.1 to 50  $\mu$ g/mL) and inject them in triplicate. Plot the peak area against the concentration to determine the correlation coefficient ( $R^2$ ).
- Accuracy: Perform recovery studies by spiking known concentrations of Sikokianin C into a blank matrix.
- Precision: Assess both intra-day and inter-day precision by analyzing replicate injections of standard solutions at different concentrations.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the lowest concentration of the analyte that can be reliably detected and quantified.

## Signaling Pathway and Experimental Workflow

### Sikokianin C-Mediated Inhibition of the Cystathionine $\beta$ -Synthase (CBS) Pathway

Sikokianin C exerts its anti-cancer effects by selectively inhibiting cystathionine  $\beta$ -synthase (CBS). CBS is a key enzyme in the transsulfuration pathway, which converts homocysteine to cystathionine.[3] In many cancer cells, CBS is overexpressed, leading to increased production of hydrogen sulfide ( $H_2S$ ), which promotes cell proliferation and survival. By inhibiting CBS, Sikokianin C disrupts this pathway, leading to a decrease in  $H_2S$  production, accumulation of homocysteine, and ultimately, apoptosis of cancer cells.[1][2]

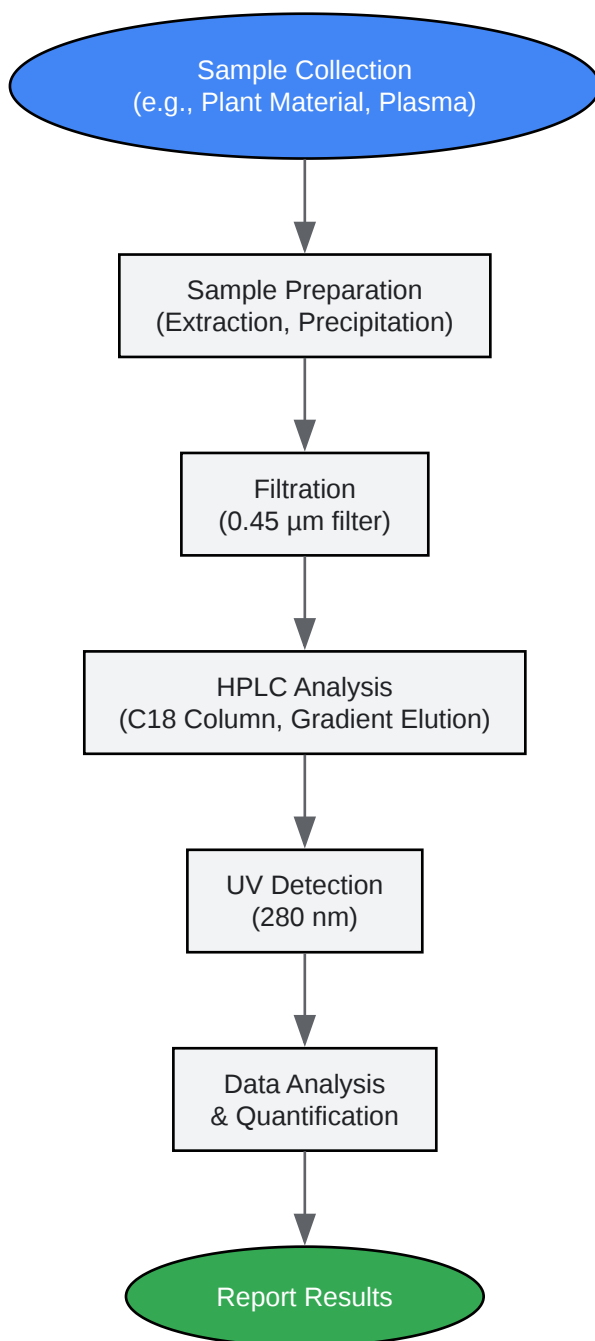


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Sikokianin C inhibits CBS, disrupting cancer cell proliferation.

#### Experimental Workflow for HPLC Analysis of Sikokianin C

The following diagram illustrates the general workflow for the quantitative analysis of Sikokianin C from a sample matrix using HPLC.



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Workflow for the HPLC analysis of Sikokianin C.

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## References

- 1. Antitumor effect of sikokianin C, a selective cystathionine  $\beta$ -synthase inhibitor, against human colon cancer in vitro and in vivo - MedChemComm (RSC Publishing) [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. Cystathionine- $\beta$ -synthase: Molecular Regulation and Pharmacological Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
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